

3-Bromo-4-methoxypyridine safety and handling

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Compound of Interest

Compound Name: 3-Bromo-4-methoxypyridine

Cat. No.: B044659

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Authored by a Senior Application Scientist

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and application of **3-Bromo-4-methoxypyridine** (CAS No: 82257-09-8). As a versatile heterocyclic building block, its proper management is critical to ensuring laboratory safety and experimental integrity.

Section 1: Chemical and Physical Identity

3-Bromo-4-methoxypyridine is a substituted pyridine derivative widely used in organic synthesis.^[1] Its identity is established by a unique combination of identifiers and physical properties. The physical state has been reported as both a solid and a liquid, which may depend on the purity and ambient temperature of the sample.^{[2][3]}

Table 1: Physicochemical Properties of **3-Bromo-4-methoxypyridine**

Property	Value	Reference(s)
CAS Number	82257-09-8	[2][4]
Molecular Formula	C ₆ H ₆ BrNO	[3][4]
Molecular Weight	188.02 g/mol	[3][4]
IUPAC Name	3-bromo-4-methoxypyridine	[4]
Synonyms	Pyridine, 3-bromo-4-methoxy-	[2][4]
Appearance	Colorless to pale yellow solid or liquid	[2]
Boiling Point	214.5°C at 760 mmHg	[2]
InChIKey	DSFJKFHIMBVWAV-UHFFFAOYSA-N	[4]
SMILES	<chem>COC1=C(C=NC=C1)Br</chem>	[4]

Section 2: Hazard Identification and GHS Classification

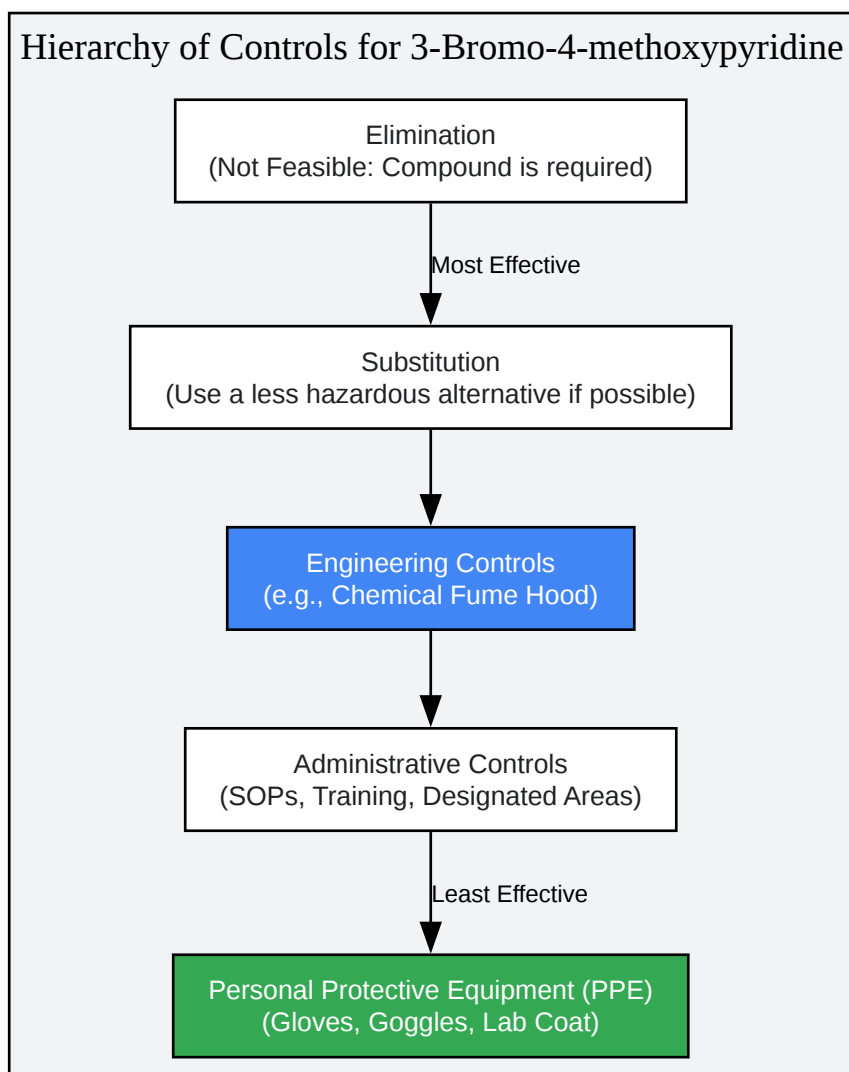
According to the Globally Harmonized System (GHS), **3-Bromo-4-methoxypyridine** is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[2][4] While some classifications suggest it may be harmful if swallowed, others are less definitive.[4] A thorough understanding of these hazards is the foundation of a robust safety protocol.

Table 2: GHS Hazard Classification

Hazard Class	GHS Code	Hazard Statement	Pictogram	Reference(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	GHS07 (Exclamation Mark)	[4] [5]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	GHS07 (Exclamation Mark)	[4] [5]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	GHS07 (Exclamation Mark)	[4] [5]
Acute Toxicity, Oral	H302	Harmful if swallowed	GHS07 (Exclamation Mark)	[4]

Section 3: Hierarchy of Controls for Safe Usage

Before handling **3-Bromo-4-methoxypyridine**, a risk assessment must be performed. The hierarchy of controls is a systematic approach to minimizing exposure, prioritizing the most effective measures.



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Caption: Hierarchy of controls, from most to least effective.

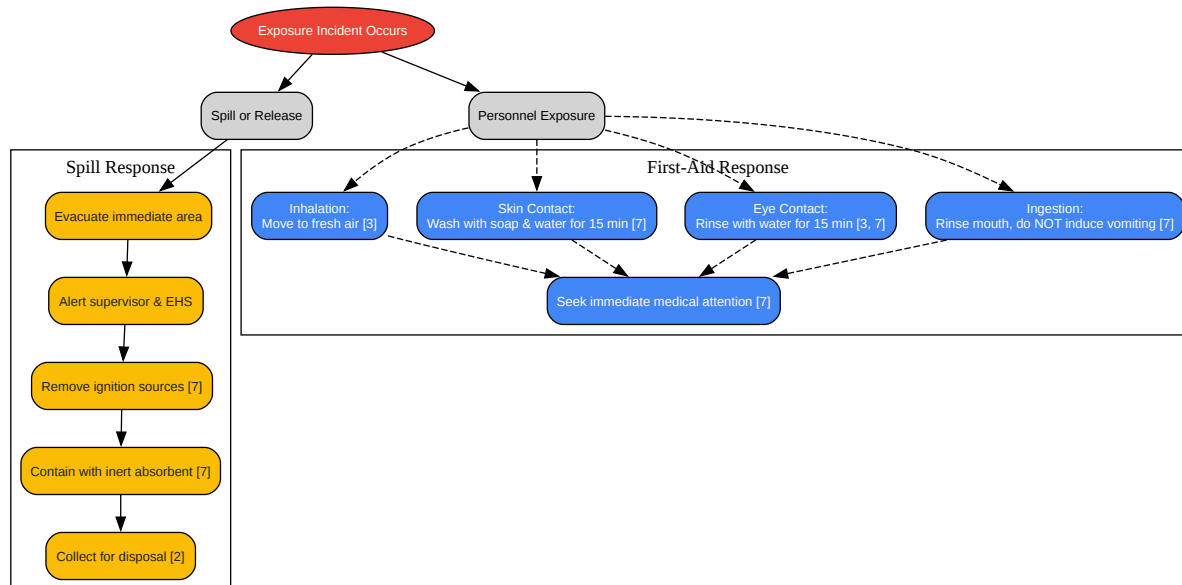
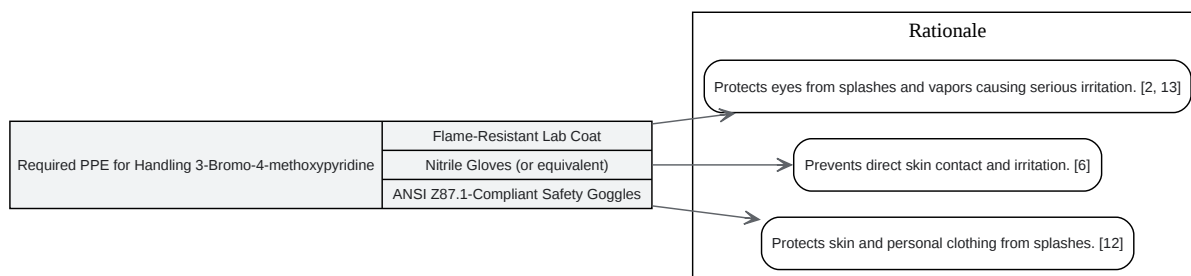
For **3-Bromo-4-methoxypyridine**, engineering controls are paramount. All manipulations, including weighing and transfers, must be conducted within a certified chemical fume hood to prevent inhalation of vapors or dust.^{[2][6]}

Section 4: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is non-negotiable.

Personal Protective Equipment (PPE)

The correct PPE provides the final barrier between the researcher and the chemical. The selection of PPE must be based on the potential for exposure.[\[7\]](#)



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Caption: Flowchart for emergency response to spills and personnel exposure.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [2]* Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water. If irritation persists, get medical advice. [2][5]* Eye Contact: Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician. [2][8]* Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person. [9][8]* Spills: Evacuate the area and remove all sources of ignition. [8]Wearing appropriate PPE, contain the spill using a non-combustible absorbent material (e.g., sand, vermiculite) and collect it in a sealed container for hazardous waste disposal. [6][8]

Section 6: Disposal of 3-Bromo-4-methoxypyridine Waste

All waste containing 3-Bromo-4-methoxypyridine, including empty containers, contaminated labware, and spill cleanup materials, must be treated as hazardous waste.

[13]1. Segregation: Collect waste in a designated, leak-proof, and clearly labeled container. Do not mix with incompatible waste streams. [13]2. Labeling: The container must be labeled "Hazardous Waste" and include the full chemical name. [13]3. Disposal: Arrange for

disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste contractor. Never dispose of this chemical down the drain or in general trash. [9][13]

Section 7: Application in Synthetic Chemistry: A Protocol Example

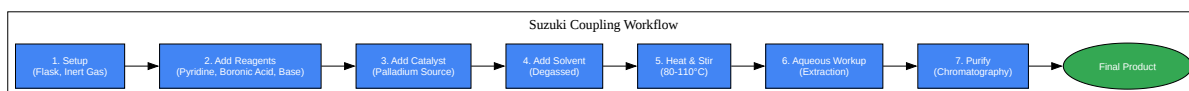
3-Bromo-4-methoxypyridine is a valuable building block, primarily used to introduce the 3-substituted-4-methoxypyridine moiety into target molecules via cross-coupling reactions. [1] The bromine atom at the 3-position is an excellent handle for palladium-catalyzed reactions such as Suzuki, Stille, and Buchwald-Hartwig aminations. [1]

Representative Protocol: Suzuki-Miyaura Cross-Coupling

This protocol provides a generalized, step-by-step methodology for a Suzuki coupling reaction. Note: This is a representative workflow. Specific substrates, catalysts, and conditions must be optimized for each unique reaction.

- **Reactor Setup:** In a flame-dried Schlenk flask under an inert atmosphere (e.g., Argon), combine **3-Bromo-4-methoxypyridine** (1.0 equivalent), the desired arylboronic acid or ester (1.2-1.5 equivalents), and a base such as potassium carbonate (K_2CO_3) or cesium carbonate (Cs_2CO_3) (2.0-3.0 equivalents).
- **Catalyst Addition:** Add the palladium catalyst (e.g., $Pd(PPh_3)_4$, 2-5 mol%) and any necessary ligands.
- **Solvent Addition:** Add an anhydrous, degassed solvent system. A common choice is a mixture of an organic solvent (e.g., toluene, dioxane) and an aqueous solution (e.g., 2M K_2CO_3).

- **Reaction Execution:** Seal the vessel and heat the mixture to the target temperature (typically 80-110°C) with vigorous stirring.
- **Monitoring:** Monitor the reaction progress using an appropriate analytical technique, such as TLC, GC-MS, or LC-MS.
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and/or brine.
- **Purification:** Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure. Purify the crude product using column chromatography on silica gel.



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Caption: A generalized workflow for a Suzuki cross-coupling reaction.

Section 8: References

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